

thermal stability of Solvent Blue 83

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Compound Focus: C.I. Solvent Blue 83

CAS No.: 103220-11-7

Cat. No.: S1818684

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Technical Data for Solvent Blue 83

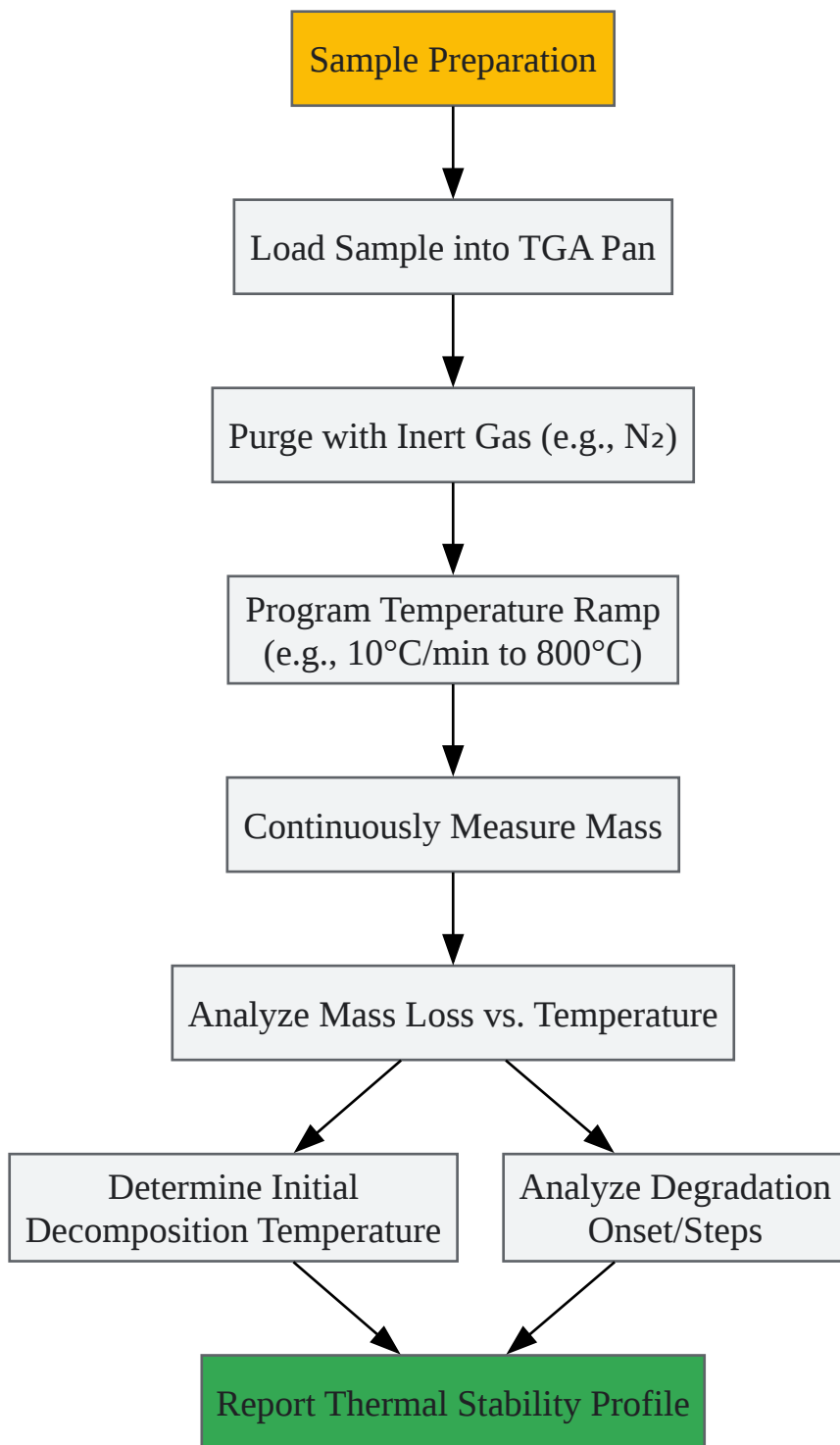
Property	Details
CAS Number	103220-11-7 [1]
Molecular Formula	$C_{12}H_{11}N_3$ [1]
Chemical Class	Triarylmethane dye [1]
Reported Heat Resistance	Stable up to 280°C [1]
Thermal Decomposition	Begins between 280°C and 350°C, with major structural breakdown occurring between 350°C and 450°C [1]
Key Thermal Analysis Methods	Thermogravimetric Analysis (TGA), Differential Scanning Calorimetry (DSC) [1]

Insights from Broader Literature

While a specific protocol for Solvent Blue 83 is not available, the general principles for evaluating dye thermal stability involve specific experimental approaches.

- **Core Experimental Concept:** Thermal stability is typically investigated by observing the weight loss of a sample as it is heated at a controlled rate. A sample is heated from room temperature to a high target temperature (e.g., 500°C or 800°C) while its mass is continuously measured. The temperature at which the mass begins to decrease significantly is noted as the onset of degradation [1] [2].
- **Stability in Context:** The reported heat resistance of 280°C for Solvent Blue 83 is noted to be **superior to many other dye classes** [1].

The following diagram outlines the general workflow for a thermogravimetric analysis, which is a standard method used to determine the thermal stability of compounds like Solvent Blue 83.



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How to Proceed with Your Research

To develop a full experimental protocol, you may need to consult more specialized sources. Here are some suggestions:

- **Consult Standard Methods:** Look for ASTM or ISO standards related to thermal stability testing of plastics, polymers, or colorants (e.g., ASTM D3850).
- **Search Scientific Databases:** Use academic databases (like SciFinder, Reaxys, or Scopus) to search for peer-reviewed articles on the thermal decomposition of "triarylmethane dyes" specifically.
- **Reference Chemical Suppliers:** Reach out to manufacturers or suppliers of Solvent Blue 83 directly, as they often provide technical data sheets with detailed property information.

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References

1. Buy C.I. Solvent Blue 83 | 103220-11-7 [smolecule.com]
2. Guidelines for a correct evaluation of Deep Eutectic Solvents ... thermal [colab.ws]

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